

A Researcher's Guide to Methyl 3-methoxybenzoate: Experimental Data vs. Literature Values

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Compound of Interest

Compound Name: Methyl 3-methoxybenzoate

Cat. No.: B1346780

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For researchers, scientists, and professionals in drug development, the purity and identity of chemical compounds are paramount. This guide provides a comprehensive cross-reference of experimental data for **Methyl 3-methoxybenzoate** against established literature values. By presenting key physical and spectroscopic data in a comparative format, this guide aims to serve as a valuable resource for quality control and experimental verification.

Physical Properties: A Comparative Analysis

The physical properties of a compound are fundamental indicators of its identity and purity. The following table summarizes the literature values for the boiling point, density, and refractive index of **Methyl 3-methoxybenzoate**, showcasing a general consensus across different sources.

Physical Property	Literature Value
Boiling Point	238-248 °C at 760 mmHg
88-90 °C at 1 mmHg	
Density	1.146 - 1.15 g/mL at 20-25 °C
Refractive Index (n ²⁰ /D)	1.526 - 1.530

Spectroscopic Data Cross-Reference

Spectroscopic analysis provides a detailed fingerprint of a molecule's structure. This section compares literature data for ^1H NMR, ^{13}C NMR, and Infrared (IR) spectroscopy for **Methyl 3-methoxybenzoate**.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the hydrogen environments within a molecule. The expected chemical shifts (δ) and coupling constants (J) for **Methyl 3-methoxybenzoate** in a deuterated chloroform (CDCl_3) solvent are presented below.

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity & Coupling Constant (J) Hz
Aromatic H	7.65	d, J = 8.0
Aromatic H	7.57	d, J = 4.0
Aromatic H	7.35	t, J = 8.0
Aromatic H	7.11	dd, J = 8.0, 2.0
Ester Methyl ($-\text{COOCH}_3$)	3.93	s
Ether Methoxy ($-\text{OCH}_3$)	3.87	s

Note: Specific aromatic proton assignments can vary based on the literature source.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon NMR provides insight into the carbon skeleton of a molecule. The following table lists the approximate chemical shifts for each unique carbon atom in **Methyl 3-methoxybenzoate**.

Carbon Assignment	Chemical Shift (δ) ppm
Carbonyl (C=O)	~166.7
Aromatic C-O	~159.5
Aromatic C-CO	~131.6
Aromatic C-H	~129.3
Aromatic C-H	~122.0
Aromatic C-H	~119.3
Aromatic C-H	~114.2
Ether Methoxy (-OCH ₃)	~55.3
Ester Methyl (-COOCH ₃)	~52.1

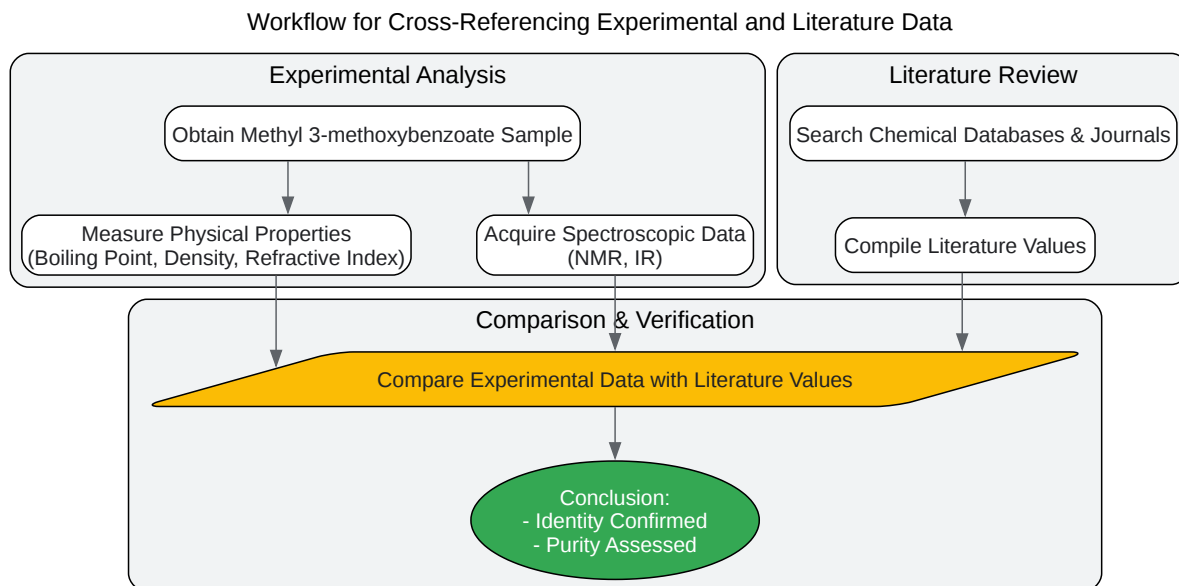
Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The table below outlines the characteristic absorption bands for **Methyl 3-methoxybenzoate**.

Functional Group	Wavenumber (cm ⁻¹)
C=O Stretch (Ester)	~1720
C-O Stretch (Ester)	~1250
C-O-C Stretch (Aromatic Ether)	~1280, ~1040
C=C Stretch (Aromatic)	~1600, ~1485
=C-H Bending (Aromatic)	~750-900
C-H Stretch (sp ³)	~2950

Experimental Workflow

The following diagram illustrates a typical workflow for cross-referencing experimental data of a chemical sample with literature values.



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Caption: A flowchart illustrating the process of experimental data acquisition, literature review, and comparative analysis for chemical verification.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of scientific findings. The following are standard protocols for the key experiments cited in this guide.

Boiling Point Determination (Thiele Tube Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), and a small test tube.
- Procedure:
 - A small amount of **Methyl 3-methoxybenzoate** is placed in the test tube.

- The capillary tube is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer and placed in the Thiele tube containing mineral oil.
- The Thiele tube is gently heated, causing a stream of bubbles to exit the capillary tube.
- The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Density Measurement (Pycnometer Method)

Density is determined by measuring the mass of a known volume of the liquid.

- Apparatus: Pycnometer (a glass flask with a specific volume), analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **Methyl 3-methoxybenzoate**, ensuring no air bubbles are present.
 - The mass of the filled pycnometer is measured.
 - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer - mass of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index measures how much light is bent, or refracted, when it enters the liquid.

- Apparatus: Abbe refractometer.
- Procedure:
 - A few drops of **Methyl 3-methoxybenzoate** are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.

- The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should be noted as the refractive index is temperature-dependent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms.

- Procedure:
 - A small amount of **Methyl 3-methoxybenzoate** is dissolved in a deuterated solvent (e.g., CDCl_3).
 - The solution is transferred to an NMR tube.
 - The NMR tube is placed in the NMR spectrometer.
 - For ^1H NMR, the experiment is run to observe the proton signals.
 - For ^{13}C NMR, the experiment is typically run with proton decoupling to simplify the spectrum, showing a single peak for each unique carbon atom.

Infrared (IR) Spectroscopy

IR spectroscopy identifies functional groups by measuring the absorption of infrared radiation.

- Procedure (Neat Liquid Film):
 - A drop of **Methyl 3-methoxybenzoate** is placed on a salt plate (e.g., NaCl or KBr).
 - A second salt plate is placed on top to create a thin liquid film.
 - The "sandwich" is placed in the sample holder of the IR spectrometer.
 - The IR spectrum is recorded, showing absorption bands corresponding to the vibrational frequencies of the functional groups in the molecule.

- To cite this document: BenchChem. [A Researcher's Guide to Methyl 3-methoxybenzoate: Experimental Data vs. Literature Values]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346780#cross-referencing-experimental-data-of-methyl-3-methoxybenzoate-with-literature-values>]

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